

Commercial Suppliers of High-Purity Methyl tetradecanoate-D27: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl tetradecanoate-D27

Cat. No.: B1367098

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers offering high-purity **Methyl tetradecanoate-D27** (also known as Myristic acid methyl ester-D27). This deuterated fatty acid methyl ester is a critical internal standard for quantitative analysis in mass spectrometry-based applications, particularly in lipidomics and metabolic research. This document outlines key specifications from various suppliers, a representative experimental protocol for its use, and visual workflows to guide researchers in its application.

Supplier and Product Specification Overview

High-purity **Methyl tetradecanoate-D27** is available from several reputable suppliers. The following table summarizes the key quantitative data for easy comparison. Purity levels are consistently high across these vendors, ensuring reliable performance in sensitive analytical methods.

Supplier	Product Name	CAS Number	Chemical Purity	Isotopic Purity	Available Pack Sizes
LGC Standards	Methyl Tetradecanoate-d27	434349-93-6	min 98%	98 atom % D	0.1 g, 0.5 g
MedChemExpress	Methyl tetradecanoate-d27	434349-93-6	>98%	Not specified	5 mg, 10 mg, 25 mg, 50 mg, 100 mg
MyBioSource	Methyl Tetradecanoate-D27	Not specified	>98%	Not specified	100 mg, 5x100 mg
Cayman Chemical	Myristic Acid methyl ester-d27	434349-93-6	Not specified	≥99% deuterated forms (d1-d27)	5 mg, 10 mg, 25 mg, 50 mg
Fisher Scientific (from CDN Isotopes)	Methyl Tetradecanoate-d27	434349-93-6	Not specified	98 atom % D	0.1 g, 0.5 g

Core Applications and Methodologies

Methyl tetradecanoate-D27 is primarily utilized as an internal standard in quantitative mass spectrometry (MS) and gas chromatography-mass spectrometry (GC-MS) for the precise measurement of its non-deuterated counterpart, methyl tetradecanoate.[1] The stable isotope-labeled standard co-elutes with the endogenous analyte but is distinguished by its higher mass, allowing for accurate quantification by correcting for variations in sample preparation and instrument response.

Representative Experimental Protocol: Quantification of Methyl Tetradecanoate in a Biological Sample using GC-MS

This protocol provides a general workflow for the use of **Methyl tetradecanoate-D27** as an internal standard for the quantification of methyl tetradecanoate in a lipid extract from a biological sample.

1. Materials:

- Biological sample (e.g., plasma, cell lysate)
- **Methyl tetradecanoate-D27** (from a reputable supplier)
- Solvents for lipid extraction (e.g., chloroform, methanol, water in a 2:1:0.8 v/v/v ratio - Bligh-Dyer method)
- Transesterification reagent (e.g., 14% BF₃ in methanol or 2% H₂SO₄ in methanol)
- Internal standard stock solution (e.g., 1 mg/mL **Methyl tetradecanoate-D27** in a suitable organic solvent like hexane)
- Calibration standards of non-deuterated methyl tetradecanoate
- GC-MS system with a suitable capillary column (e.g., a polar column for fatty acid methyl ester analysis)

2. Sample Preparation: a. Lipid Extraction: i. Homogenize the biological sample. ii. Perform a lipid extraction using a standard method like the Bligh-Dyer or Folch procedure. iii. Evaporate the organic solvent containing the lipid extract to dryness under a stream of nitrogen. b. Internal Standard Spiking: i. Reconstitute the dried lipid extract in a known volume of solvent. ii. Add a precise amount of the **Methyl tetradecanoate-D27** internal standard stock solution to the lipid extract. The amount added should be comparable to the expected concentration of the endogenous analyte. c. Transesterification: i. Add the transesterification reagent to the sample. ii. Heat the mixture at a specified temperature (e.g., 80-100°C) for a defined period (e.g., 1-2 hours) to convert fatty acids in the lipid extract to their corresponding methyl esters (FAMES). iii. After cooling, add water and a non-polar solvent (e.g., hexane) to extract the FAMES. iv. Collect the organic (upper) layer containing the FAMES. d. Sample Concentration: i. Evaporate the solvent from the FAME extract to a small, known volume.

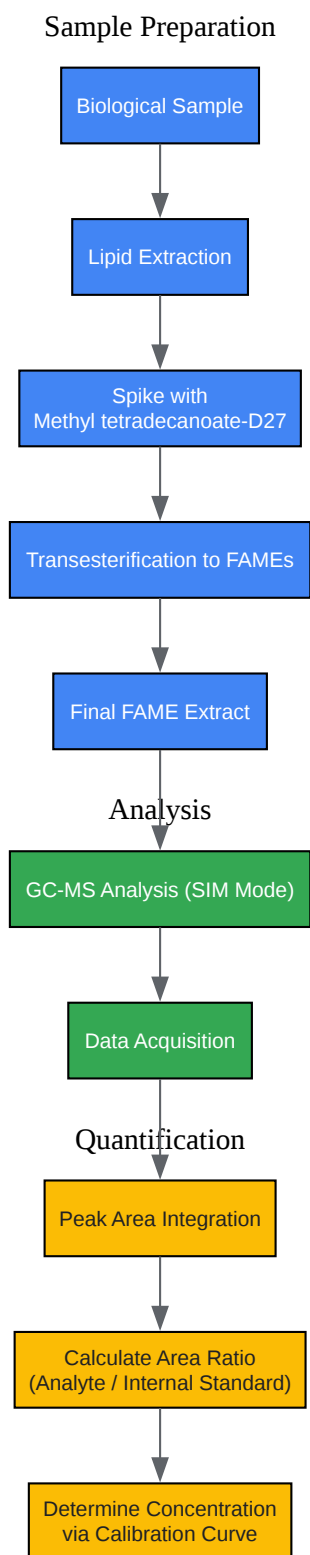
3. GC-MS Analysis: a. Injection: Inject an aliquot of the final FAME extract onto the GC-MS system. b. Chromatography: Use a temperature gradient program suitable for separating fatty acid methyl esters. c. Mass Spectrometry: Operate the mass spectrometer in selected ion monitoring (SIM) mode to monitor characteristic ions for both methyl tetradecanoate and **Methyl tetradecanoate-D27**.

- For methyl tetradecanoate ($C_{15}H_{30}O_2$, MW: 242.4 g/mol), monitor ions such as m/z 242 (M^+), 211 ($[M-31]^+$), and 74 (McLafferty rearrangement ion).
- For **Methyl tetradecanoate-D27** ($C_{15}H_{30}D_27O_2$, MW: ~269.6 g/mol), monitor the corresponding shifted ions, for example, m/z 269 (M^+).

4. Data Analysis: a. Quantification: Determine the concentration of endogenous methyl tetradecanoate by calculating the peak area ratio of the analyte to the internal standard and comparing this ratio to a calibration curve generated from standards with known concentrations of methyl tetradecanoate and a fixed concentration of the internal standard.

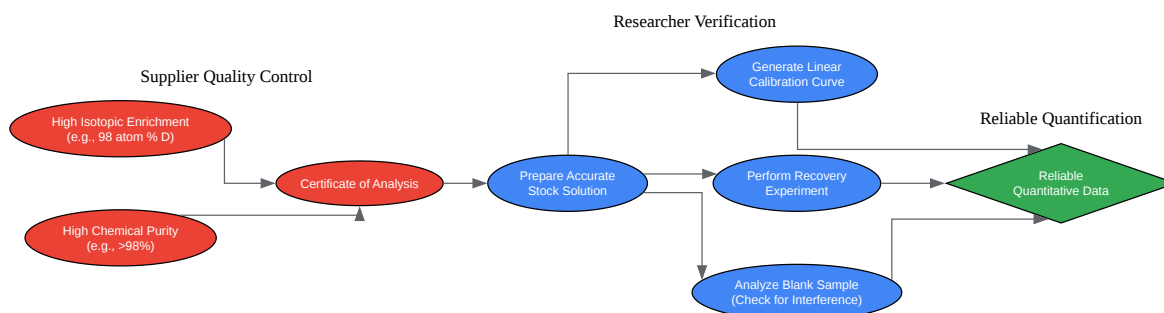
Visualizing the Workflow and Quality Control

To further clarify the experimental process and the logic behind quality assurance, the following diagrams are provided in the DOT language for Graphviz.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quantification of methyl tetradecanoate.



[Click to download full resolution via product page](#)

Caption: Logical flow of quality control for using an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Commercial Suppliers of High-Purity Methyl tetradecanoate-D27: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1367098#commercial-suppliers-of-high-purity-methyl-tetradecanoate-d27]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com